

Part 1: Core Physicochemical Properties and Identification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3-Phenoxyphenyl)hydrazine

CAS No.: 104997-24-2

Cat. No.: B011952

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(3-Phenoxyphenyl)hydrazine is a substituted aromatic hydrazine that serves as a critical building block in organic synthesis. Its bifunctional nature, containing both a nucleophilic hydrazine moiety and a phenoxyphenyl scaffold, makes it a versatile precursor for a variety of heterocyclic systems.

Proper identification and characterization are paramount for its effective use in synthesis. The fundamental properties are summarized below.

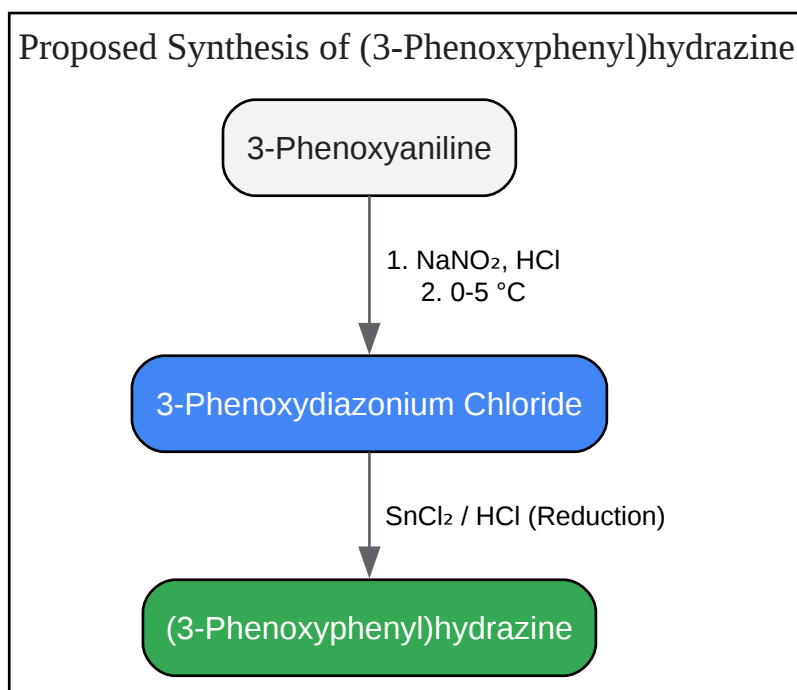
Property	Value	Source(s)
Molecular Weight	200.24 g/mol	
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	
CAS Number	104997-24-2	
Appearance	Brown Solid	
Synonyms	1-(3-phenoxyphenyl)hydrazine	
InChI Key	CXUMKPRQWDUWQE- UHFFFAOYSA-N	

Part 2: Synthesis of (3-Phenoxyphenyl)hydrazine

The most established and reliable method for synthesizing arylhydrazines, including **(3-Phenoxyphenyl)hydrazine**, involves a two-step process starting from the corresponding aniline. This process leverages the diazotization of the primary amine followed by a controlled reduction.

- **Diazotization of 3-Phenoxyaniline:** The synthesis begins with the conversion of 3-phenoxyaniline to its corresponding diazonium salt. This is achieved by treating the aniline with nitrous acid (HNO₂), which is typically generated in situ from sodium nitrite (NaNO₂) and a strong mineral acid like hydrochloric acid (HCl) at low temperatures (0–5 °C). The low temperature is critical to prevent the highly unstable diazonium salt from decomposing.
- **Reduction to the Hydrazine:** The resulting diazonium salt is then reduced to form the hydrazine. A common and effective reducing agent for this transformation is stannous chloride (SnCl₂) in concentrated HCl or sodium sulfite. This step carefully reduces the diazonium group (-N₂⁺) to the hydrazine moiety (-NHNH₂).

The overall synthetic pathway is a cornerstone of aromatic chemistry, providing reliable access to a wide range of substituted arylhydrazines.



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Caption: Proposed synthetic pathway for **(3-Phenoxyphenyl)hydrazine**.

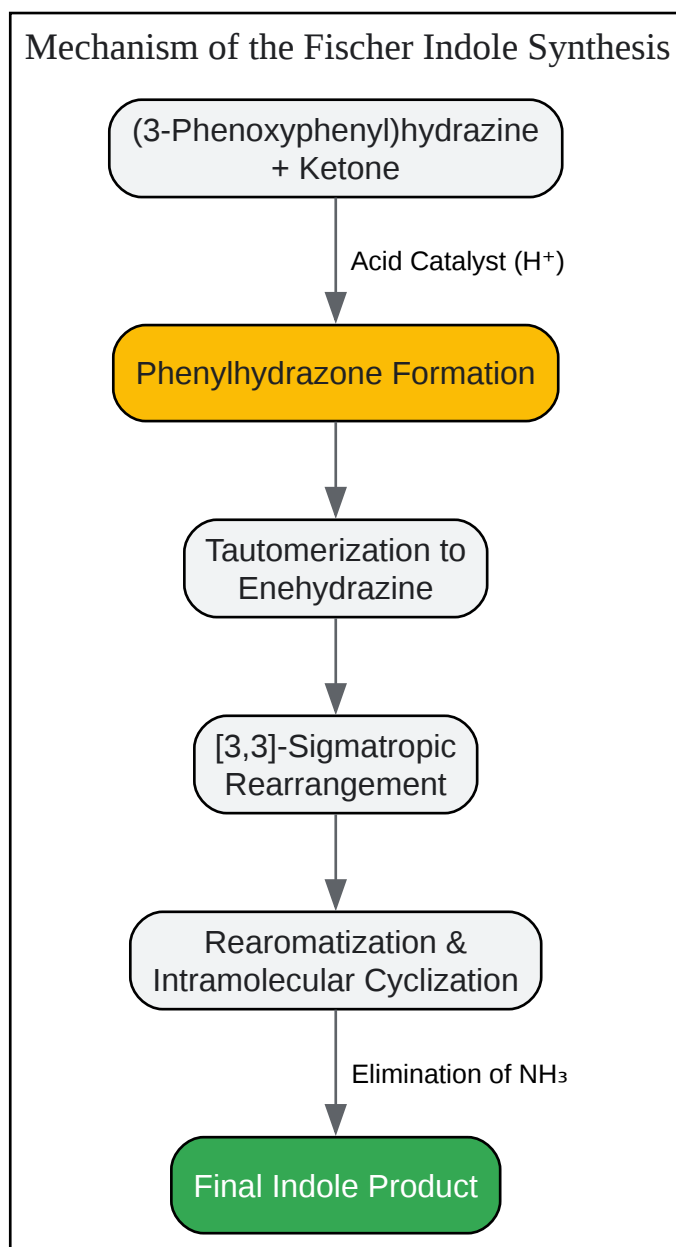
Part 3: Chemical Reactivity and the Fischer Indole Synthesis

The primary utility of **(3-Phenoxyphenyl)hydrazine** in synthetic chemistry is its role as a key reactant in the Fischer indole synthesis. This powerful reaction, discovered by Emil Fischer in 1883, forms the aromatic heterocycle indole from a substituted phenylhydrazine and an aldehyde or ketone under acidic conditions[1]. The indole scaffold is a privileged structure in medicinal chemistry, appearing in numerous pharmaceuticals, including antimigraine drugs of the triptan class[1][2].

Mechanism of the Fischer Indole Synthesis

The reaction proceeds through a well-elucidated, multi-step mechanism that is typically catalyzed by Brønsted or Lewis acids such as HCl, H₂SO₄, polyphosphoric acid, or zinc chloride[1][2].

- **Hydrazone Formation:** The reaction initiates with the acid-catalyzed condensation of **(3-Phenoxyphenyl)hydrazine** with a carbonyl compound (an aldehyde or ketone) to form a phenylhydrazone intermediate[3].
- **Tautomerization:** The phenylhydrazone tautomerizes to its more reactive enehydrazine isomer[1][2]. This step is crucial as it sets the stage for the key bond-forming event.
- **[4][4]-Sigmatropic Rearrangement:** The enehydrazine undergoes a cyclic[4][4]-sigmatropic rearrangement, which forms a new carbon-carbon bond and transiently disrupts the aromaticity of the phenoxy-phenyl ring[2][5].
- **Rearomatization and Cyclization:** The intermediate diimine quickly rearomatizes. Subsequent acid-catalyzed intramolecular cyclization forms a five-membered ring[1].
- **Ammonia Elimination:** The final step involves the elimination of an ammonia molecule from the cyclic aminal, which results in the formation of the thermodynamically stable aromatic indole ring[1][3].



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Caption: Key mechanistic steps of the Fischer indole synthesis.

Part 4: Applications in Research and Drug Development

The synthetic utility of **(3-Phenoxyphenyl)hydrazine** extends directly into pharmaceutical and materials science research.

- **Pharmaceutical Intermediates:** As a precursor to substituted indoles, this compound is invaluable for creating libraries of potential drug candidates. The resulting indole derivatives are investigated for a wide range of biological activities, including as analgesic and anti-inflammatory agents[6]. The hydrazine moiety itself is recognized as a pharmacophore in some contexts, contributing to the development of dual cyclooxygenase (COX) and 5-lipoxygenase (5-LO) inhibitors[7].
- **Activity-Based Protein Profiling:** Beyond its role as a simple building block, the hydrazine functional group can act as a covalent modifier. Hydrazine-based chemical probes have been developed for activity-based protein profiling (ABPP) to target enzymes with electrophilic cofactors, highlighting a sophisticated application in modern chemical biology and target discovery[8].
- **Dye and Pigment Synthesis:** The hydrochloride salt of **(3-Phenoxyphenyl)hydrazine** is noted for its use as an intermediate in the synthesis of azo dyes and pigments, which are critical for the textile and printing industries[6].

Part 5: Experimental Protocol: A Representative Fischer Indole Synthesis

This section provides a validated, self-contained protocol for the synthesis of a 6-phenoxy-substituted carbazole derivative, a class of compounds with applications in materials science and as pharmaceutical scaffolds.

Objective: To synthesize 6-phenoxy-2,3,4,9-tetrahydro-1H-carbazole from **(3-Phenoxyphenyl)hydrazine** and cyclohexanone.

Reagents & Materials:

- **(3-Phenoxyphenyl)hydrazine**
- Cyclohexanone
- Glacial Acetic Acid (or another suitable acid catalyst like polyphosphoric acid)
- Ethanol

- Standard reflux apparatus, magnetic stirrer, and heating mantle
- Thin Layer Chromatography (TLC) apparatus
- Crystallization dish and filtration equipment

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve **(3-Phenoxyphenyl)hydrazine** (1.0 eq) in glacial acetic acid.
- **Addition of Carbonyl:** Add cyclohexanone (1.1 eq) to the solution. The slight excess of the ketone ensures the complete consumption of the limiting hydrazine reagent.
- **Reaction Execution:** Heat the mixture to reflux (approximately 118 °C for acetic acid) and maintain for 2-4 hours. The progress of the reaction should be monitored by TLC. The rationale for refluxing is to provide sufficient thermal energy to overcome the activation barriers of the sigmatropic rearrangement and cyclization steps.
- **Workup and Isolation:** After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature. Pour the reaction mixture into a beaker of ice water to precipitate the crude product.
- **Purification:** Collect the solid product by vacuum filtration and wash with cold water to remove residual acid. The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 6-phenoxy-2,3,4,9-tetrahydro-1H-carbazole.

Experimental Workflow for Fischer Indole Synthesis

1. Dissolve Hydrazine
in Acetic Acid

2. Add Cyclohexanone

3. Heat to Reflux
(2-4 hours)

4. Monitor by TLC

5. Cool and Precipitate
in Ice Water

6. Filter and Wash Solid

7. Recrystallize
from Ethanol

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Caption: Step-by-step workflow for a typical lab-scale synthesis.

Part 6: Safety and Handling

Substituted hydrazines are a class of compounds that require careful handling due to their potential toxicity.

- **Hazards:** Hydrazine derivatives are often classified as toxic if swallowed, inhaled, or in contact with skin. They can be severe skin and eye irritants and may cause allergic skin reactions[9][10]. Some hydrazines are suspected or known carcinogens[9][10].
- **Handling Precautions:** Always handle **(3-Phenoxyphenyl)hydrazine** in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile)[10].
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways[10].

Conclusion

(3-Phenoxyphenyl)hydrazine is a high-value chemical intermediate with a well-defined role in synthetic organic chemistry. Its fundamental properties and predictable reactivity, particularly in the Fischer indole synthesis, make it an indispensable tool for chemists in both academic research and industrial drug development. A thorough understanding of its synthesis, handling requirements, and reaction mechanisms is essential for leveraging its full potential in the creation of novel and functional molecules.

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- To cite this document: BenchChem. [Part 1: Core Physicochemical Properties and Identification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b011952/docs#part-1-core-physicochemical-properties-and-identification\]](https://www.benchchem.com/product/b011952/docs#part-1-core-physicochemical-properties-and-identification)

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